

A Comparative Analysis of Ethyl Phenoxyacetate and Benzyl Acetate as Fragrance Ingredients

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Compound of Interest

Compound Name: Ethyl phenoxyacetate

Cat. No.: B1293768

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For Researchers, Scientists, and Drug Development Professionals: An objective guide to the efficacy, chemical properties, and performance of two common fragrance esters.

In the intricate world of fragrance chemistry, the selection of individual ingredients is paramount to the final olfactory profile, stability, and overall performance of a scented product. Among the vast array of esters utilized in perfumery, **ethyl phenoxyacetate** and benzyl acetate are two key components often employed for their distinct floral and fruity characteristics. This guide provides a detailed comparison of these two fragrance ingredients, supported by available data and standardized experimental protocols, to aid researchers and product developers in making informed formulation decisions.

Chemical and Physical Properties

A foundational understanding of the physicochemical properties of a fragrance molecule is crucial for predicting its behavior in various formulations. Both **ethyl phenoxyacetate** and benzyl acetate are esters, but their structural differences give rise to distinct characteristics.

Property	Ethyl Phenoxyacetate	Benzyl Acetate
CAS Number	2555-49-9[1][2]	140-11-4
Molecular Formula	C10H12O3[1][2]	C9H10O2
Molecular Weight	180.20 g/mol [2]	150.17 g/mol
Appearance	Clear yellow liquid[1]	Colorless liquid
Boiling Point	136 °C at 19 mmHg	206 °C
Density	~1.1 g/mL at 25 °C[2]	~1.054 g/mL at 25 °C
Solubility	Immiscible in water; soluble in alcohol[1][2]	Slightly soluble in water; soluble in alcohol and organic solvents
Vapor Pressure	0.025 mmHg at 25 °C (estimated)	1.91 mmHg at 25 °C
LogP (o/w)	2.348 (estimated)	1.96

Olfactory Profile and Efficacy

The primary function of a fragrance ingredient is its contribution to the overall scent of a product. The efficacy of a fragrance molecule can be assessed by its odor profile, odor threshold, and longevity.

Olfactory Parameter	Ethyl Phenoxyacetate	Benzyl Acetate
Odor Profile	Described as a green, floral, and rose-like scent[2]	A sweet, fruity, and floral aroma reminiscent of jasmine, with pear and banana undertones[3]
Odor Threshold	Data not readily available in quantitative form.	2 to 270 ppb (parts per billion) [4]
Tenacity/Longevity	Information on tenacity is not widely available, but it is noted to be stable in fabric softeners[5]	Generally considered to have poor tenacity and is often used as a top to middle note in fragrance compositions[3]
Common Applications	Used in perfumes and cosmetics to provide a pleasant floral scent[1]	A key component in jasmine, gardenia, and muguet accords. Also used to add brightness to a wide range of floral and fruity fragrances[3]

Stability and Safety Profile

The stability of a fragrance ingredient within a product formulation is critical for maintaining the intended scent profile throughout the product's shelf life.

Stability & Safety	Ethyl Phenoxyacetate	Benzyl Acetate
Chemical Stability	Stable under normal temperatures and pressures[1].	Stable under normal conditions of use, but may degrade over time with prolonged exposure to air.
Safety Profile	Toxicological properties have not been fully investigated, and it should be handled with care to avoid skin and eye irritation[1].	A comprehensive toxicological and dermatological review is available. It is considered safe for use in fragrance when used according to industry guidelines[6].

Experimental Protocols

To provide a framework for the objective comparison of fragrance ingredients like **ethyl phenoxyacetate** and benzyl acetate, the following standardized experimental protocols are recommended.

Sensory Evaluation of Fragrance Longevity on Skin

This protocol is designed to assess the tenacity of a fragrance ingredient when applied to the skin, as perceived by a trained sensory panel.

- **Panelist Selection and Training:** A panel of at least 10 trained individuals with normal olfactory acuity is selected. Panelists are trained to rate odor intensity using a standardized scale (e.g., a Labeled Magnitude Scale from 0 to 100).
- **Sample Preparation:** Solutions of **ethyl phenoxyacetate** and benzyl acetate are prepared at a predetermined, safe concentration (e.g., 5% in ethanol).
- **Application:** A precise volume (e.g., 0.1 mL) of each fragrance solution is applied to a designated area on the panelists' forearms. The application sites are randomized to avoid bias.
- **Evaluation:** Panelists evaluate the intensity of the fragrance at specified time intervals (e.g., 0, 1, 2, 4, 6, and 8 hours) in a well-ventilated, odor-free room.
- **Data Analysis:** The mean intensity ratings at each time point are calculated and plotted to generate a fragrance longevity curve for each ingredient. Statistical analysis (e.g., ANOVA) is used to determine significant differences in longevity between the two compounds.

Headspace Gas Chromatography-Mass Spectrometry (GC-MS) for Volatility Analysis

This instrumental technique is used to measure the concentration of volatile fragrance molecules in the air above a sample, providing an objective measure of their evaporation rate.

- **Sample Preparation:** A standard amount of the fragrance ingredient is applied to a substrate (e.g., a filter paper or a cosmetic base like a lotion) and placed in a sealed headspace vial.

- Incubation: The vial is incubated at a controlled temperature (e.g., 32°C to simulate skin temperature) for a specific period.
- Headspace Sampling: A sample of the vapor phase (headspace) above the sample is automatically injected into the GC-MS system.
- GC-MS Analysis: The components in the headspace sample are separated by the gas chromatograph and identified and quantified by the mass spectrometer.
- Data Analysis: The concentration of the fragrance molecule in the headspace is measured at different time intervals to determine its evaporation profile. A faster decrease in concentration indicates higher volatility.

Accelerated Stability Testing in a Cosmetic Base

This protocol assesses the chemical stability of the fragrance ingredients in a representative cosmetic formulation under stressed conditions to predict their long-term stability.

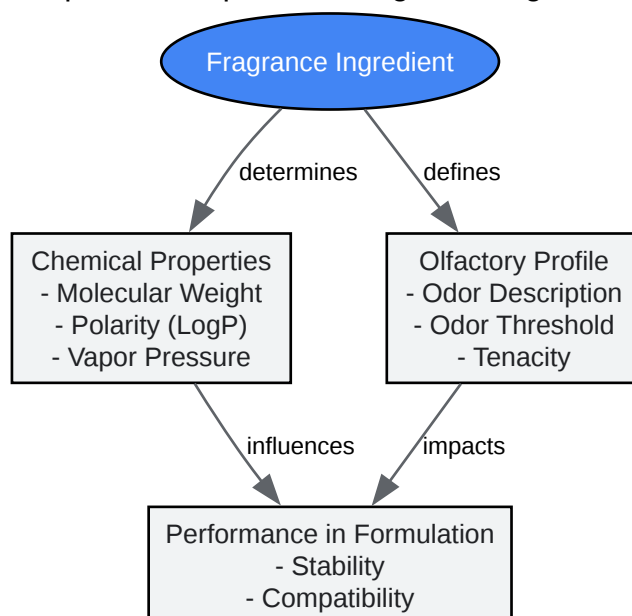
- Formulation: A standard cosmetic base (e.g., an oil-in-water lotion) is prepared. The fragrance ingredient (**ethyl phenoxylacetate** or benzyl acetate) is incorporated at a typical concentration (e.g., 0.5%). A control sample of the base without any fragrance is also prepared.
- Storage Conditions: The samples are stored under various conditions to accelerate aging:
 - Elevated temperature (e.g., 40°C and 50°C)
 - Exposure to UV light
 - Freeze-thaw cycles (e.g., -10°C to 25°C)
- Evaluation: At regular intervals (e.g., 1, 2, 4, 8, and 12 weeks), the samples are evaluated for changes in:
 - Odor: Assessed by a trained sensory panel.
 - Appearance: Color, clarity, and phase separation.

- Physicochemical properties: pH and viscosity.
- Chemical integrity: The concentration of the fragrance ingredient is quantified using a suitable analytical technique like GC-MS to determine any degradation.
- Data Analysis: The results from the stressed samples are compared to a control sample stored at room temperature to predict the shelf life and stability of the fragrance in the final product.

Visualizing the Comparison

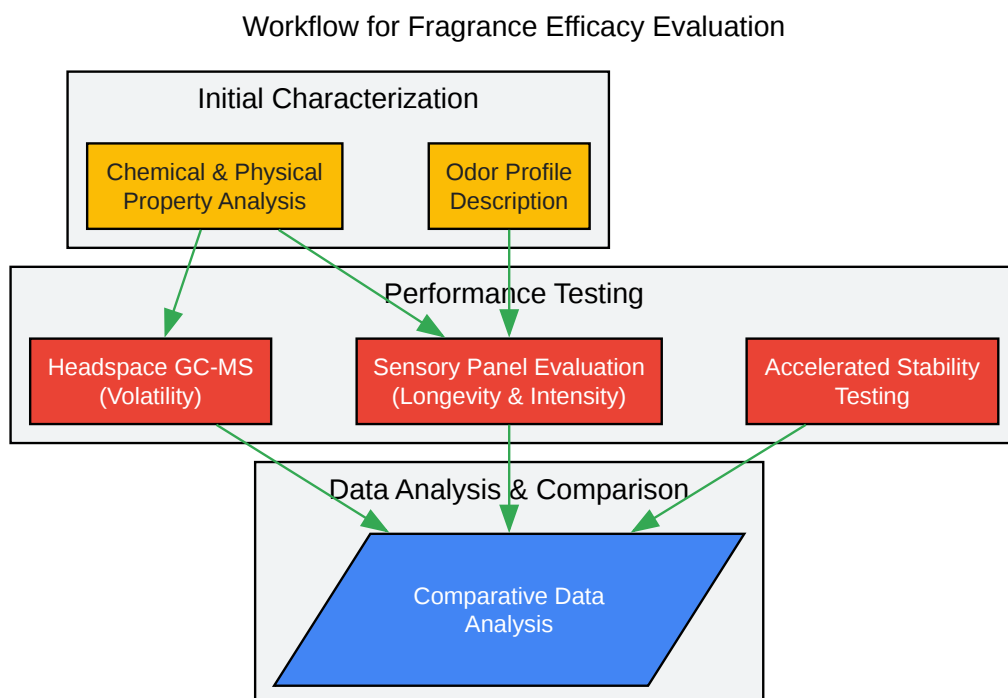
To further elucidate the relationship between the key comparative aspects and the workflow for their evaluation, the following diagrams are provided.

Comparative Aspects of Fragrance Ingredients



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Caption: Key aspects for comparing fragrance ingredients.



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Caption: A typical workflow for evaluating fragrance efficacy.

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